

"application of Nocardicin A in antimicrobial susceptibility testing"

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Compound of Interest

Compound Name: Nocardicin A

Cat. No.: B1679383

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Application of Nocardicin A in Antimicrobial Susceptibility Testing

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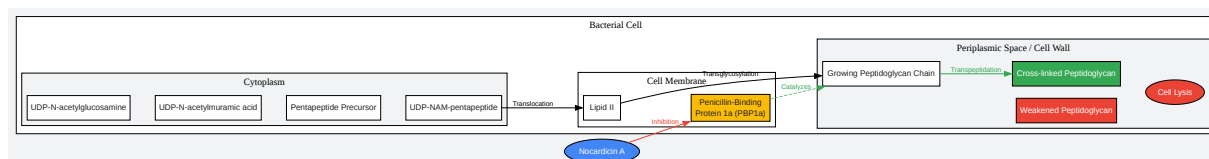
Introduction

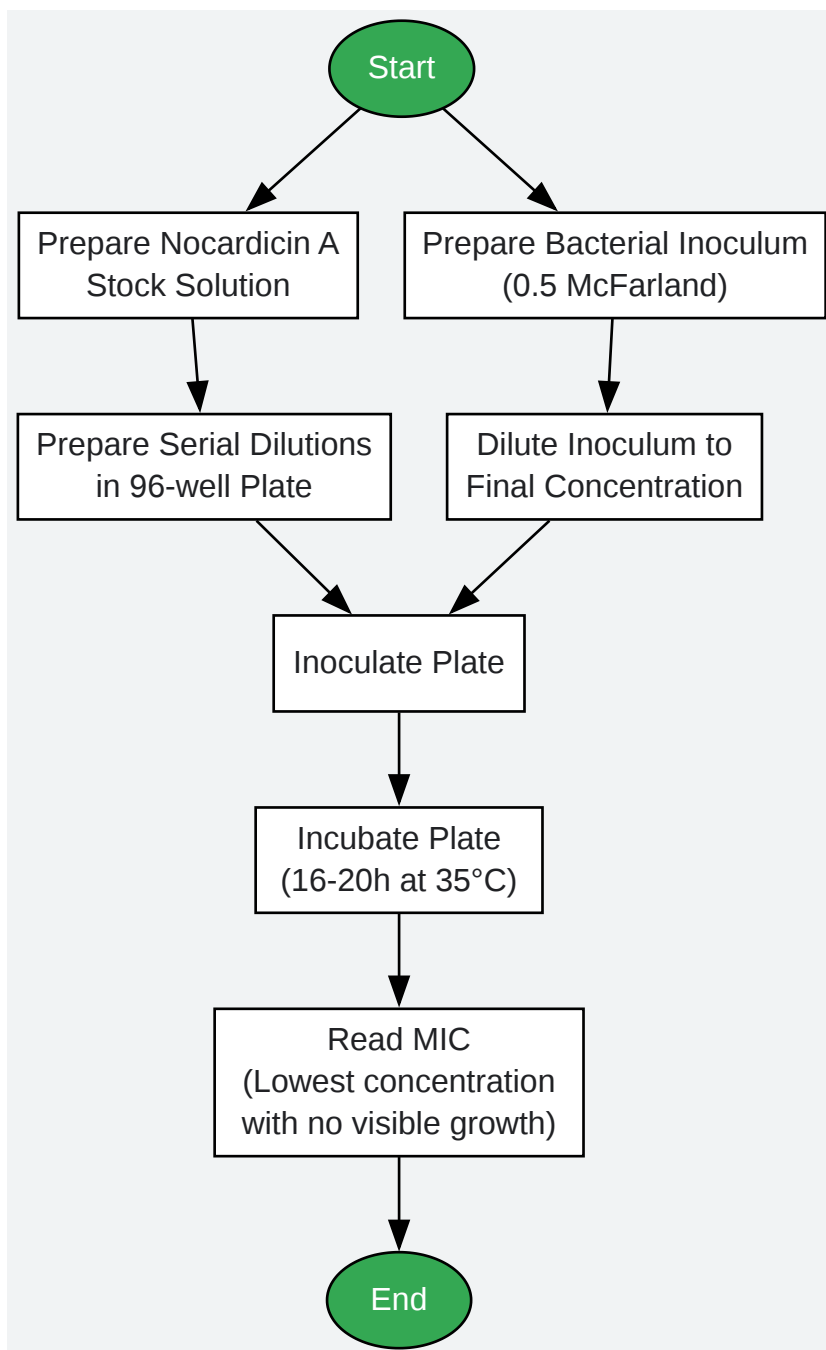
Nocardicin A is a monocyclic β -lactam antibiotic originally isolated from the actinomycete *Nocardia uniformis* subsp. *tsuyamanensis*.^{[1][2]} Unlike the more common bicyclic β -lactams such as penicillins and cephalosporins, **Nocardicin A** possesses a unique monobactam structure.^[2] It exhibits a moderate spectrum of activity, primarily against Gram-negative bacteria, including *Pseudomonas aeruginosa* and species of *Proteus* and *Serratia*.^{[1][3][4][5]} Notably, **Nocardicin A** demonstrates stability against many β -lactamases, making it a valuable agent for research and potential therapeutic development, particularly against resistant strains.^{[3][4][5]} This document provides detailed application notes and protocols for the use of **Nocardicin A** in antimicrobial susceptibility testing.

Mechanism of Action

Nocardicin A, like other β -lactam antibiotics, exerts its antimicrobial effect by inhibiting bacterial cell wall synthesis.^[6] Specifically, it interferes with the final stages of peptidoglycan synthesis, a critical component of the bacterial cell wall. The primary target of **Nocardicin A** is penicillin-binding protein 1a (PBP1a). By binding to and inactivating this enzyme, **Nocardicin A**

prevents the cross-linking of peptidoglycan chains, leading to a weakened cell wall and ultimately, cell lysis.





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